

Application Notes & Protocols: Free Radical Chlorination of Cyclohexane

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Compound of Interest

Compound Name: 1,2-Dichlorocyclohexane

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the free radical chlorination of cyclohexane. It is important to note that this reaction is characteristically non-selective and yields a mixture of chlorinated products, including monochlorocyclohexane, various isomers of dichlorocyclohexane (1,1-, cis-1,2-, trans-1,2-, 1,3-, and 1,4-), and polychlorinated species. These application notes describe a representative laboratory procedure using sulfuryl chloride as the chlorinating agent and 2,2'-azobisisobutyronitrile (AIBN) as a radical initiator. The protocol covers the reaction setup, execution, product isolation, and purification. Furthermore, it includes a discussion on the reaction mechanism and the expected product distribution.

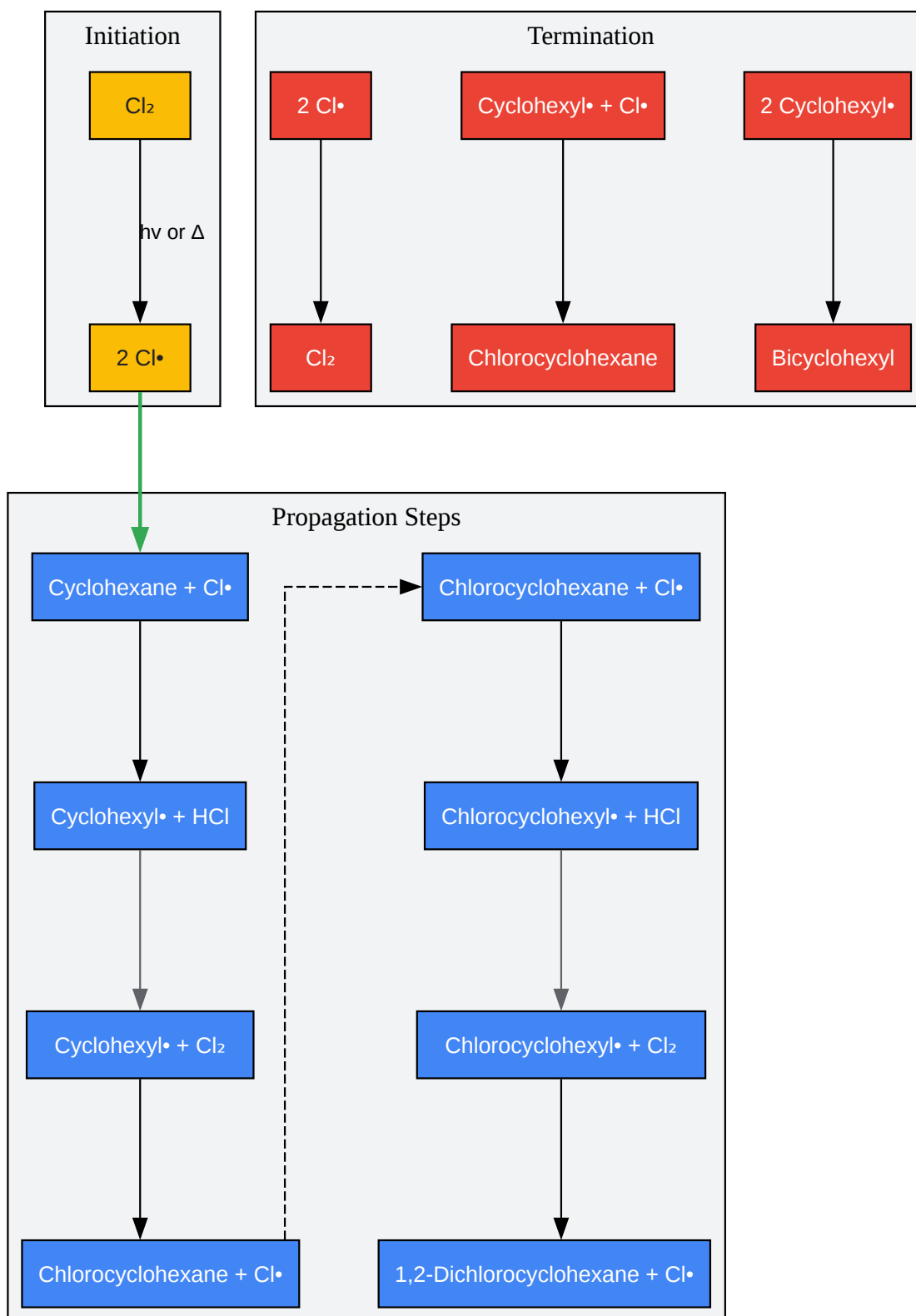
Reaction Mechanism

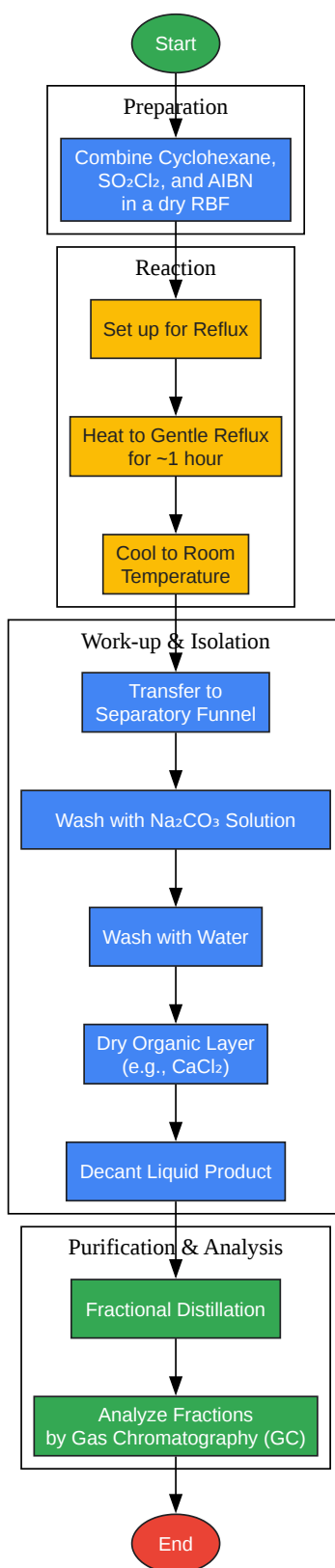
The free radical chlorination of an alkane like cyclohexane proceeds through a chain reaction mechanism involving three distinct stages: initiation, propagation, and termination.^{[1][2]}

- **Initiation:** The reaction begins with the homolytic cleavage of the initiator (e.g., AIBN) or the chlorine source (e.g., Cl₂) to generate free radicals.^{[2][3]} For instance, chlorine gas can be cleaved by UV light or heat to form two chlorine radicals (Cl•).^{[1][2]}
- **Propagation:** These highly reactive chlorine radicals then abstract a hydrogen atom from cyclohexane, creating a cyclohexyl radical (C₆H₁₁•) and hydrogen chloride (HCl).^[4] This cyclohexyl radical subsequently reacts with a chlorine molecule (Cl₂) to produce chlorocyclohexane (C₆H₁₁Cl) and a new chlorine radical, which continues the chain.^[2] To

form dichlorocyclohexane, a chlorine radical abstracts a hydrogen from the already chlorinated cyclohexane, forming a chlorocyclohexyl radical, which then reacts with Cl_2 to yield dichlorocyclohexane.[4]

- Termination: The chain reaction is terminated when two radicals combine, removing the reactive species from the mixture.[4][5] This can occur through the combination of two chlorine radicals, a chlorine radical and a cyclohexyl radical, or two cyclohexyl radicals.[2]





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